

Application Notes and Protocols: Coupling N-Boc-Serinol with Fatty Acids

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Compound of Interest

Compound Name: *N-Boc-serinol*

Cat. No.: *B1682942*

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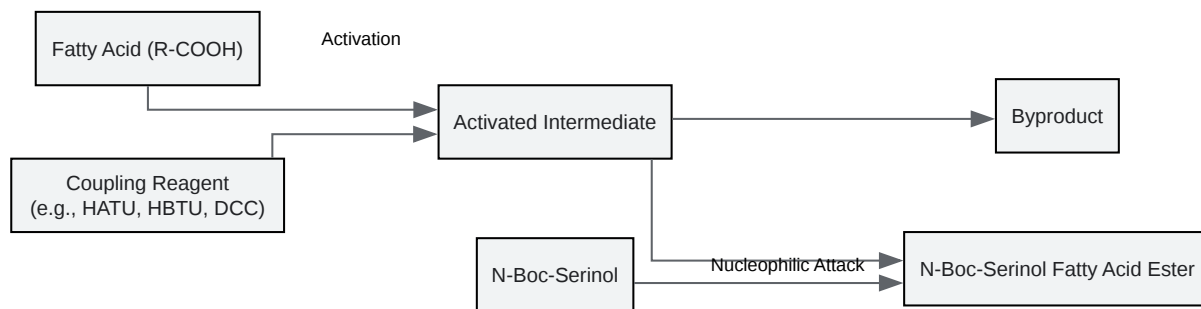
These application notes provide detailed protocols for the coupling of **N-Boc-serinol** with fatty acids, a critical step in the synthesis of various bioactive molecules, including lipids, and building blocks for drug delivery systems. The following sections detail the chemical pathways, necessary reagents, and step-by-step procedures for successful acylation of **N-Boc-serinol**.

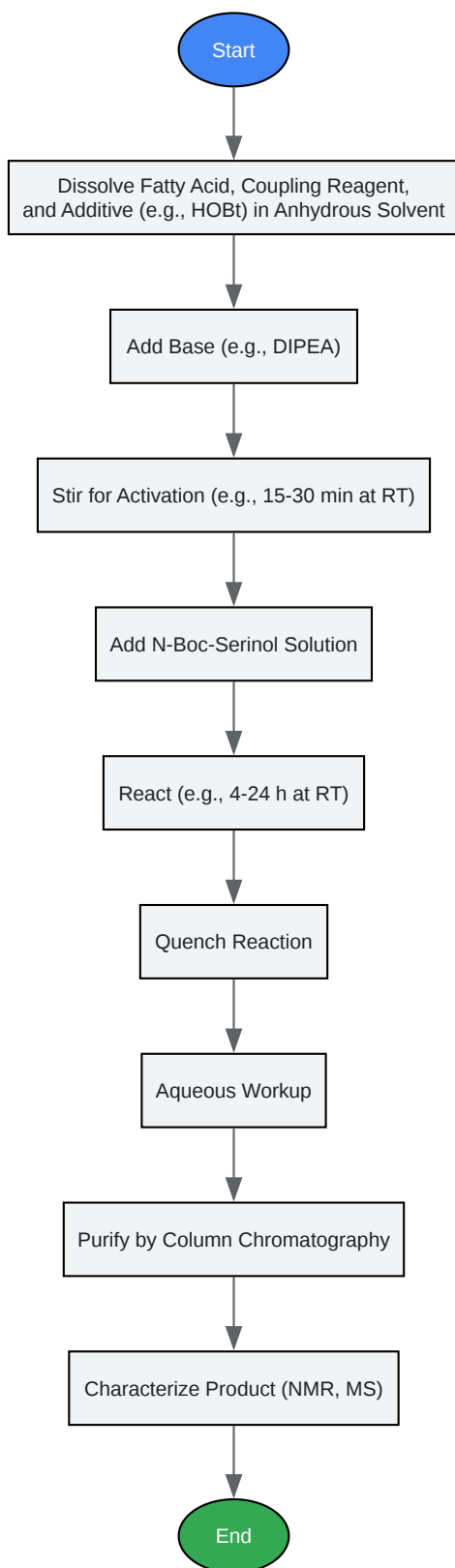
Introduction

N-Boc-serinol is a valuable chiral building block in organic synthesis. Its two primary hydroxyl groups offer sites for esterification with fatty acids, leading to the formation of N-protected mono- or di-acylated glycerolipids. These products are instrumental in the development of novel drug carriers, signaling molecules, and complex lipid structures. The selection of an appropriate coupling method is crucial to ensure high yields and purity. This document outlines a general and robust protocol using common amide/ester coupling reagents.

Reaction Pathway and Workflow

The coupling of **N-Boc-serinol** with a fatty acid proceeds via the activation of the fatty acid's carboxylic acid group, followed by nucleophilic attack by one of the hydroxyl groups of **N-Boc-serinol**. Common coupling reagents facilitate this process by forming a highly reactive intermediate with the fatty acid.





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